

An In-depth Technical Guide to the Solubility of 4-Pentyn-1-ol

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Introduction

4-Pentyn-1-ol (CAS No. 5390-04-5) is a versatile bifunctional molecule featuring both a terminal alkyne and a primary alcohol functional group.[1][2] This structure makes it a valuable building block in organic synthesis, particularly in the preparation of pharmaceuticals, agrochemicals, and materials.[3] A thorough understanding of its solubility in various media is critical for its application in reaction chemistry, purification processes, and formulation development. This guide provides a detailed overview of the solubility of **4-pentyn-1-ol** in water and common organic solvents, outlines experimental protocols for solubility determination, and illustrates the underlying principles governing its solubility profile.

Solubility Profile of 4-Pentyn-1-ol

The solubility of **4-pentyn-1-ol** is dictated by its molecular structure: a five-carbon chain that imparts non-polar character, and a terminal hydroxyl (-OH) group that is polar and capable of hydrogen bonding. This amphiphilic nature allows it to dissolve in a range of solvents.

Data Presentation

While precise quantitative solubility data for **4-pentyn-1-ol** is not widely published, its qualitative solubility in several common solvents has been reported. The following table summarizes the available information.



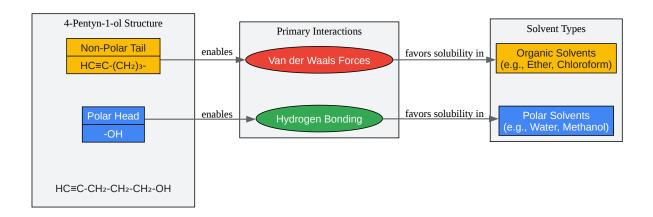
Solvent	Molecular Formula	Туре	Reported Solubility of 4- Pentyn-1-ol	Citation(s)
Water	H ₂ O	Polar Protic	Miscible	[4][5][6]
Methanol	СН₃ОН	Polar Protic	Soluble	[6]
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble	[3]
Chloroform	CHCl₃	Polar Aprotic	Soluble	[6]
Diethyl Ether	(C ₂ H ₅) ₂ O	Polar Aprotic	Soluble	[3]

Note: One source describes **4-pentyn-1-ol** as sparingly soluble in water, which contrasts with more frequent reports of it being miscible.[3] The high solubility is attributed to the polar hydroxyl group's ability to form strong hydrogen bonds with water molecules. As a five-carbon alcohol, it sits near the borderline of miscibility for straight-chain alcohols, where shorter chains are fully miscible and longer chains are increasingly insoluble.

Logical Relationship: Molecular Structure and Solubility

The solubility behavior of **4-pentyn-1-ol** is a direct consequence of the "like dissolves like" principle. Its dual functionality allows for interactions with both polar and non-polar solvents.





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Caption: Structure-Solubility relationship for **4-Pentyn-1-ol**.

Experimental Protocols

While specific published methods for **4-pentyn-1-ol** are not available, the following general protocol for determining the solubility of a liquid alcohol in various solvents is standard in research settings.

Objective: To qualitatively and semi-quantitatively determine the solubility of **4-pentyn-1-ol** in a given solvent at a specified temperature (e.g., 25 °C).

Materials:

- **4-Pentyn-1-ol** (solute)
- Solvent of interest (e.g., deionized water, ethanol, hexane)
- Calibrated glass vials or test tubes



- Micropipettes or graduated pipettes
- Vortex mixer
- Temperature-controlled water bath or chamber

Methodology: Visual Miscibility Titration

- Preparation: Ensure all glassware is clean and dry to prevent contamination. Maintain a
 constant temperature throughout the experiment, typically 25 °C, using a water bath.
- Solvent Addition: Add a precise volume (e.g., 1.0 mL) of the solvent to a glass vial.
- Solute Titration: Add a small, known volume of 4-pentyn-1-ol (e.g., 10 μL) to the solvent.
- Mixing: Securely cap the vial and mix thoroughly for 30-60 seconds using a vortex mixer to ensure the system reaches equilibrium.
- Observation: Allow the mixture to stand for 1-2 minutes. Visually inspect the sample against a well-lit background for any signs of immiscibility, such as:
 - Clarity: A single, clear, homogeneous phase indicates complete dissolution.
 - Turbidity/Cloudiness: A cloudy or opaque appearance suggests the formation of a fine emulsion or suspension, indicating partial or low solubility.
 - Phase Separation: The formation of distinct layers indicates that the two liquids are immiscible or that the solubility limit has been significantly exceeded.
- Incremental Addition: Continue adding aliquots of 4-pentyn-1-ol, vortexing, and observing after each addition.
- Classification:
 - Miscible: If a single homogeneous phase persists after adding a large volume of solute (e.g., until the solution is 50% solute by volume), the liquids are considered miscible.

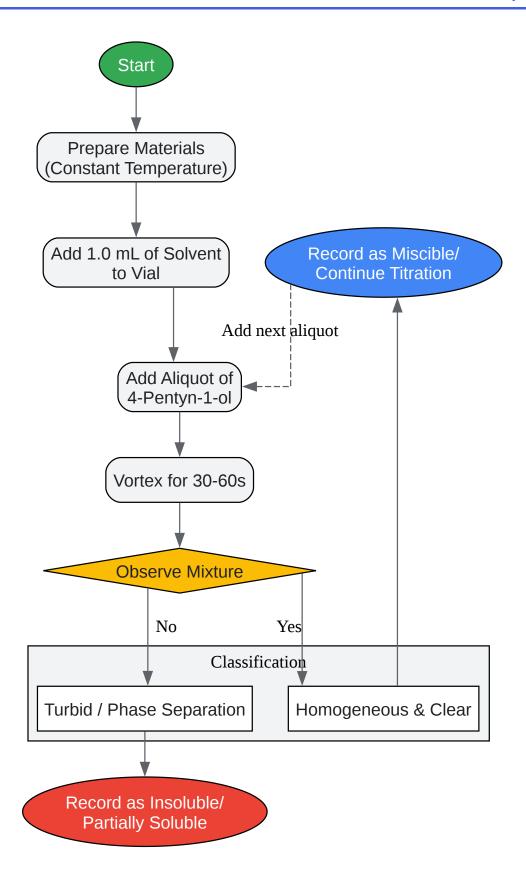


- Soluble (or Partially Soluble): If the solution becomes turbid or separates after a certain amount of solute is added, the solubility can be semi-quantitatively expressed as the volume of solute per volume of solvent (e.g., >100 μL but <500 μL in 1.0 mL of solvent).
- \circ Insoluble: If even the first small addition (e.g., 10 μ L) results in persistent turbidity or phase separation, the compound is considered insoluble or very sparingly soluble.

Experimental Workflow Diagram

The logical steps for determining solubility can be visualized as follows.





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Caption: Experimental workflow for solubility determination.



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